

Assessing the purity of synthesized N-pentadecanoyl-L-Homoserine lactone

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Compound of Interest		
Compound Name:	N-pentadecanoyl-L-Homoserine	
	lactone	
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A definitive guide to assessing the purity of synthesized **N-pentadecanoyl-L-Homoserine lactone** (C15-HSL), a critical quorum-sensing molecule in various bacteria, is essential for researchers in microbiology and drug development. This guide provides a comparative analysis of C15-HSL with other common N-acyl-homoserine lactones (AHLs), detailing experimental protocols for purity assessment and visualizing key signaling pathways.

Introduction to N-pentadecanoyl-L-Homoserine lactone (C15-HSL)

N-pentadecanoyl-L-Homoserine lactone is a bacterial quorum-sensing signaling molecule. It is notably produced by Yersinia pseudotuberculosis.[1] As a member of the N-acyl-homoserine lactone (AHL) family, C15-HSL plays a crucial role in regulating gene expression in a cell-density-dependent manner. The purity of synthesized C15-HSL is paramount for accurate and reproducible experimental results in studies of bacterial communication, virulence, and biofilm formation.

Comparison with Alternative N-acyl-homoserine lactones

C15-HSL is one of many AHLs utilized by gram-negative bacteria. For comparative purposes, this guide includes data on other well-characterized AHLs, such as N-butyryl-L-homoserine



lactone (C4-HSL) and N-(3-oxododecanoyl)-L-homoserine lactone (3-oxo-C12-HSL), which are key signaling molecules in organisms like Pseudomonas aeruginosa.[2]

Table 1: Physicochemical Properties of Selected N-acyl-homoserine lactones

Property	N-pentadecanoyl-L- Homoserine lactone (C15-HSL)	N-butyryl-L- homoserine lactone (C4-HSL)	N-(3- oxododecanoyl)-L- homoserine lactone (3-oxo-C12- HSL)
Molecular Formula	С19Н35NО3[3]	С8Н13NO3	C16H27NO4
Molecular Weight	325.5 g/mol [3][4]	171.21 g/mol	297.39 g/mol
Typical Purity of Commercial Standards	≥98%[3][4]	≥95%	≥95%
Primary Producing Organisms (Examples)	Yersinia pseudotuberculosis[1]	Pseudomonas aeruginosa	Pseudomonas aeruginosa[2]
Associated Quorum Sensing System (Example)	YpsI/R, YtbI/R	RhII/R	LasI/R[2]

Experimental Protocols for Purity Assessment

The purity of synthesized C15-HSL and its analogues is typically assessed using a combination of chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is a fundamental technique for assessing the purity of AHLs by separating the target compound from impurities.

Protocol for HPLC Analysis:



- Instrumentation: An HPLC system equipped with a UV detector is used.
- Column: A reverse-phase C18 column (e.g., 4.6 mm x 250 mm, 5 μm particle size) is commonly employed.
- Mobile Phase: A gradient of acetonitrile and water, both containing 0.1% formic acid, is often used.
- Gradient Elution: A typical gradient might start at 10% acetonitrile and increase to 100% over 20-30 minutes.
- Flow Rate: A flow rate of 1 mL/min is standard.
- Detection: UV detection at 210 nm is suitable for the amide bond in AHLs.
- Sample Preparation: The synthesized C15-HSL is dissolved in a suitable solvent, such as methanol or acetonitrile, to a known concentration (e.g., 1 mg/mL) and filtered through a 0.22 µm syringe filter before injection.
- Purity Calculation: The purity is determined by calculating the peak area of C15-HSL as a
 percentage of the total peak area in the chromatogram.

Table 2: Example HPLC Parameters for AHL Analysis

Parameter	Setting
Column	C18 reverse-phase (4.6 mm x 250 mm, 5 μm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	10% to 100% B over 25 minutes
Flow Rate	1.0 mL/min
Detection	UV at 210 nm
Injection Volume	10 μL
Injection Volume	10 μL



Mass Spectrometry (MS)

Mass spectrometry, often coupled with liquid chromatography (LC-MS), provides definitive identification and purity assessment based on the mass-to-charge ratio (m/z) of the molecule and its fragments.

Protocol for LC-MS Analysis:

- Ionization Source: Electrospray ionization (ESI) in positive mode is typically used.
- Mass Analyzer: A quadrupole, time-of-flight (TOF), or ion trap analyzer can be used.
- LC Conditions: Similar to the HPLC protocol described above, but often with a lower flow rate compatible with the MS interface.
- Data Acquisition: Full scan mode is used to detect the molecular ion [M+H]⁺ of C15-HSL (expected m/z ≈ 326.27).
- Fragmentation Analysis (MS/MS): Tandem mass spectrometry can be used to confirm the structure. A characteristic fragment for many AHLs is the homoserine lactone ring, which produces a product ion at m/z 102.
- Purity Assessment: The purity is assessed by comparing the ion intensity of the target molecule to any detected impurities in the mass spectrum.

Table 3: Expected Mass-to-Charge Ratios for Selected AHLs

Compound	Molecular Formula	[M+H]+ (monoisotopic)
C15-HSL	C19H35NO3	326.2695
C4-HSL	C8H13NO3	172.0970
3-oxo-C12-HSL	C16H27NO4	298.2018

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural confirmation and purity assessment of synthesized compounds.



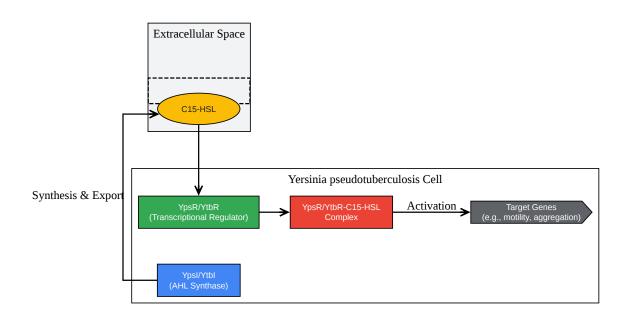
Protocol for ¹H NMR Analysis:

- Solvent: The purified C15-HSL is dissolved in a deuterated solvent, typically chloroform-d (CDCl₃) or dimethyl sulfoxide-d₆ (DMSO-d₆).
- Internal Standard: A known amount of an internal standard (e.g., tetramethylsilane TMS) can be added for chemical shift referencing (0 ppm).
- Data Acquisition: A ¹H NMR spectrum is acquired on a spectrometer (e.g., 400 MHz or higher).
- Structural Confirmation: The chemical shifts, splitting patterns, and integration of the peaks are compared to the expected structure of C15-HSL.
- Purity Estimation: The presence of impurity peaks in the spectrum indicates a lower purity.
 The relative integration of impurity peaks compared to the product peaks can be used for a semi-quantitative purity assessment. For a more accurate quantitative NMR (qNMR), a certified internal standard of known concentration is used.

Visualization of Signaling Pathways and Experimental Workflow Quorum Sensing in Yersinia pseudotuberculosis

The quorum-sensing system in Yersinia pseudotuberculosis involves at least two pairs of LuxR/I homologues, YpsR/I and YtbR/I. These systems are involved in regulating motility and cell aggregation.





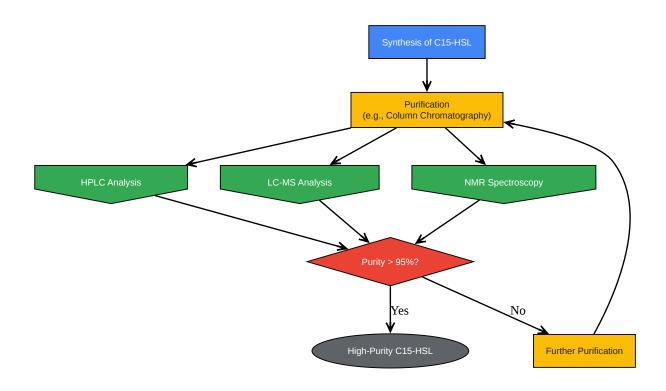
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Caption: Quorum sensing pathway in Yersinia pseudotuberculosis involving C15-HSL.

Experimental Workflow for Purity Assessment

The logical flow for a comprehensive purity assessment of synthesized C15-HSL is outlined below.





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Caption: Workflow for the synthesis, purification, and purity assessment of C15-HSL.

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